

Application Notes and Protocols: Preparation and Use of AG-494 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG-494

Cat. No.: B1664427

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and application of a stock solution for **AG-494** (Tyrphostin B48), a potent inhibitor of the epidermal growth factor receptor (EGFR) kinase and the Janus kinase (JAK)/signal transducer and activator of transcription (STAT) pathway.^{[1][2][3]}

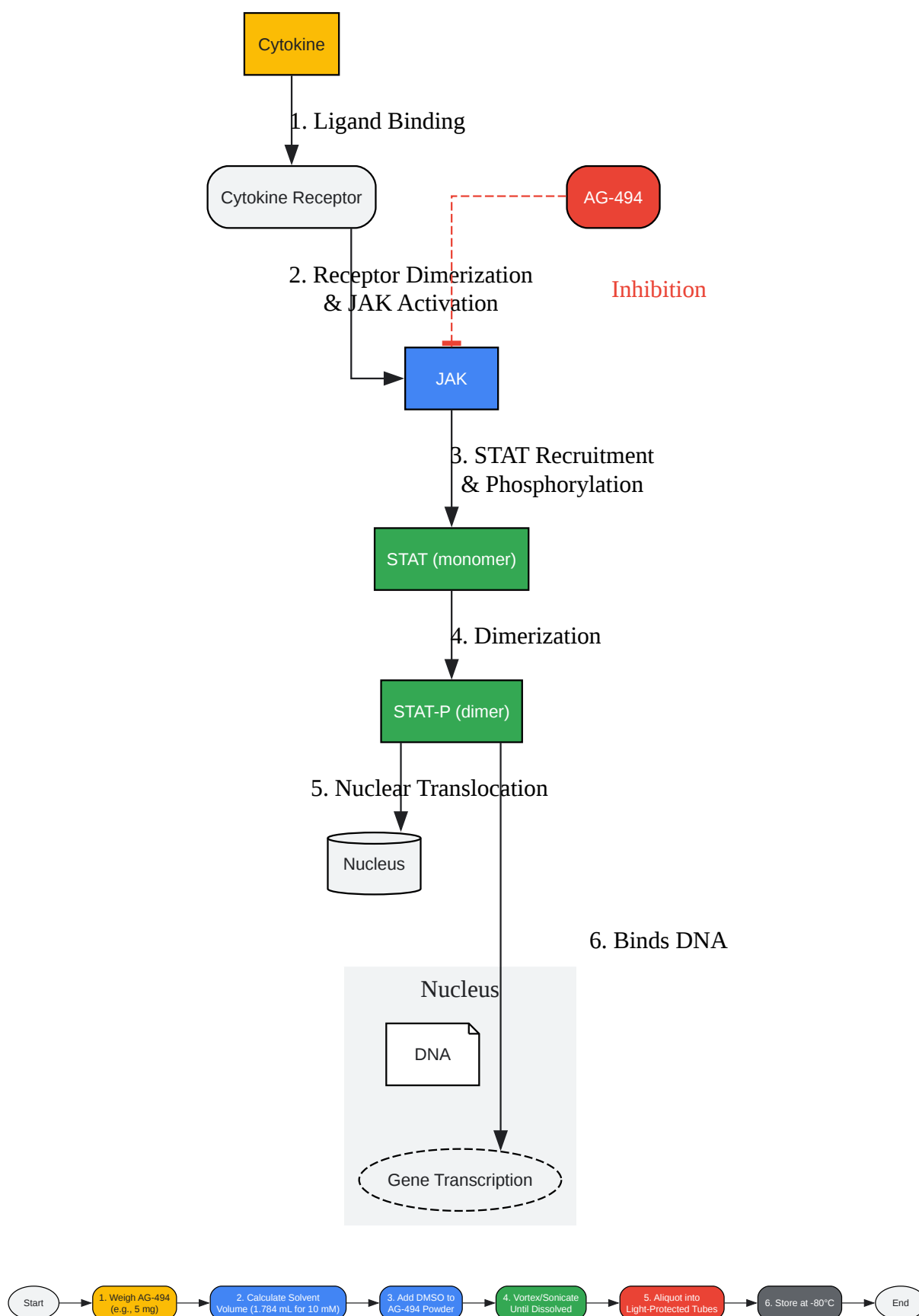
Physicochemical and Solubility Data

Proper preparation of a stock solution is critical for experimental accuracy and reproducibility. The following table summarizes the key quantitative data for **AG-494**.

Property	Value	Source
CAS Number	133550-35-3	[1] [2] [4]
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₃	[1] [2] [4]
Molecular Weight	280.28 g/mol	[4]
Appearance	Yellow solid	[1]
Purity	≥98%	[1] [2]
Solubility in DMSO	14-25 mg/mL (approx. 50-89 mM)	[1] [4]
Solubility in Ethanol	1-25 mg/mL (variable)	[1] [2] [4]
Solubility in DMF	30 mg/mL	[2]
Storage (Powder)	-20°C for up to 3 years	[4]
Storage (in Solvent)	-80°C for up to 1 year (aliquoted)	[4] [5]

Signaling Pathway Inhibition

AG-494 is widely used to study signaling pathways dependent on tyrosine kinases. While initially identified as an EGFR inhibitor, it and its close analogs are also extensively used to inhibit the JAK/STAT signaling pathway, which is crucial for cytokine signaling.[\[1\]](#)[\[3\]](#)[\[6\]](#) The diagram below illustrates the canonical JAK/STAT pathway and the point of inhibition by **AG-494**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AG 494 | CAS 133550-35-3 | EGFR kinase inhibitor [stressmarq.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Janus Kinase 2 Inhibitor AG490 Inhibits the STAT3 Signaling Pathway by Suppressing Protein Translation of gp130 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. AG-494 | CDK | EGFR | TargetMol [targetmol.com]
- 5. AG-494 Datasheet DC Chemicals [dcchemicals.com]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation and Use of AG-494 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664427#how-to-prepare-ag-494-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com